

An In-depth Technical Guide to 2,4-Dihydroxy-N-methylbenzylamine

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Compound of Interest

Compound Name: 4-((Methylamino)methyl)benzene-1,3-diol

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This guide provides a comprehensive technical overview of 2,4-Dihydroxy-N-methylbenzylamine, a molecule of interest for researchers, scientists, and professionals in the field of drug development. This document will cover its core molecular attributes, a proposed synthesis pathway with detailed experimental protocol, and an exploration of its potential biological significance based on structurally related compounds.

Core Molecular Profile

2,4-Dihydroxy-N-methylbenzylamine is a derivative of benzylamine featuring two hydroxyl groups on the benzene ring at positions 2 and 4, and a methyl group on the nitrogen atom of the amine. These structural features are anticipated to bestow it with unique chemical properties and biological activities.

Molecular Formula and Weight

The fundamental properties of 2,4-Dihydroxy-N-methylbenzylamine are summarized in the table below. The molecular formula is $C_8H_{11}NO_2$, and the molecular weight is approximately 153.18 g/mol .

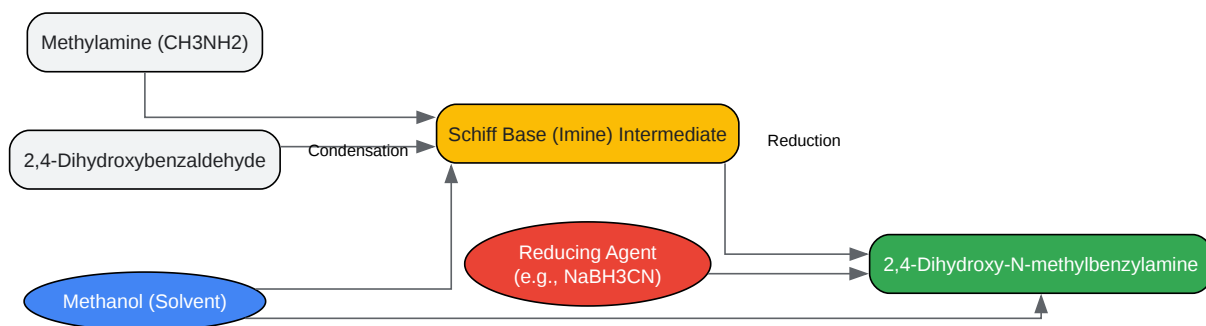
Property	Value
Molecular Formula	C ₈ H ₁₁ NO ₂
Molecular Weight	153.18 g/mol
IUPAC Name	4-((methylamino)methyl)benzene-1,3-diol
Canonical SMILES	CNC1=CC(O)=C(O)C=C1
InChI Key	Inferred from structure

Synthesis of 2,4-Dihydroxy-N-methylbenzylamine

A robust and widely applicable method for the synthesis of N-methylated benzylamines is the reductive amination of the corresponding aldehyde.[1][2] This approach involves the reaction of an aldehyde with a primary amine to form an imine intermediate, which is then reduced in situ to the desired secondary amine.

Proposed Synthesis Pathway: Reductive Amination

The synthesis of 2,4-Dihydroxy-N-methylbenzylamine can be efficiently achieved through the reductive amination of 2,4-dihydroxybenzaldehyde with methylamine. This one-pot reaction is favored for its high yield and the avoidance of over-alkylation, a common issue with direct alkylation methods.[2]



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Caption: Proposed synthesis of 2,4-Dihydroxy-N-methylbenzylamine via reductive amination.

Detailed Experimental Protocol

The following protocol outlines a standard procedure for the reductive amination of 2,4-dihydroxybenzaldehyde.

Materials:

- 2,4-Dihydroxybenzaldehyde
- Methylamine (40% solution in water or as hydrochloride salt)
- Sodium cyanoborohydride (NaBH_3CN) or Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)
- Methanol
- Acetic acid (glacial)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 2,4-dihydroxybenzaldehyde (1 equivalent) in methanol.
- **Amine Addition:** To the stirred solution, add methylamine (1.1 equivalents). If using methylamine hydrochloride, add an equivalent of a non-nucleophilic base like triethylamine to liberate the free amine.
- **Imine Formation:** Add a catalytic amount of glacial acetic acid (e.g., a few drops) to facilitate the formation of the imine intermediate. Stir the mixture at room temperature for 1-2 hours.^[3]

- **Reduction:** Cool the reaction mixture in an ice bath. Cautiously add sodium cyanoborohydride (1.2 equivalents) portion-wise, ensuring the temperature remains below 10°C.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir overnight. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Quench the reaction by slowly adding water. Remove the methanol under reduced pressure.
- **Extraction:** To the aqueous residue, add ethyl acetate. Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** The crude 2,4-Dihydroxy-N-methylbenzylamine can be purified by column chromatography on silica gel.

Physicochemical and Spectroscopic Characterization

While specific experimental data for 2,4-Dihydroxy-N-methylbenzylamine is not readily available, its expected physicochemical properties and spectroscopic features can be inferred from its structure and comparison to related compounds.

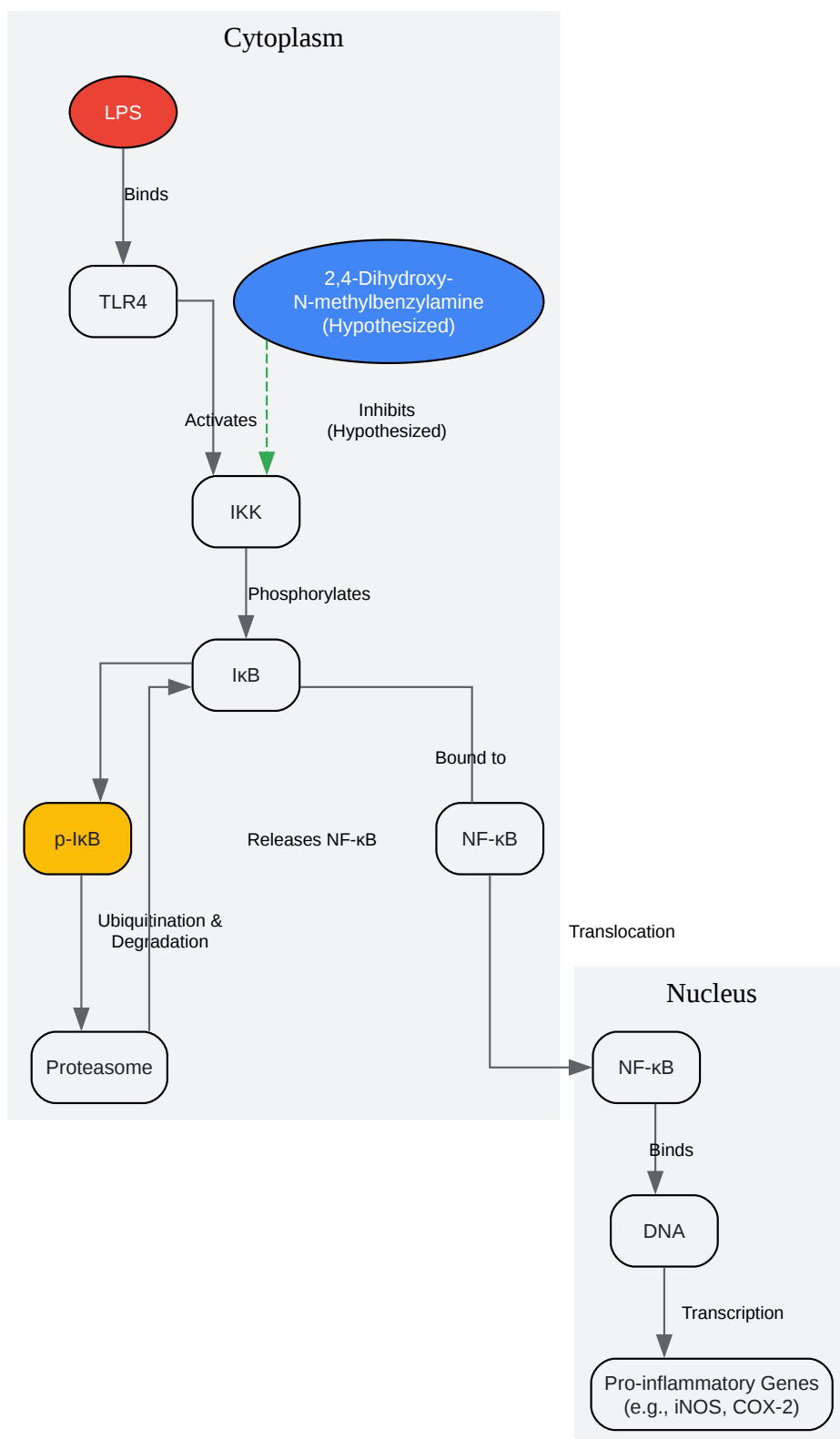
Property	Expected Value/Features	Rationale/Comparison
Appearance	Off-white to pale yellow solid	Similar phenolic amines
Solubility	Soluble in methanol, ethanol, DMSO; sparingly soluble in water	Presence of polar hydroxyl and amine groups, and a nonpolar benzene ring
¹ H NMR	Aromatic protons (3H), benzylic protons (2H, singlet), N-methyl protons (3H, singlet), N-H proton (1H, broad singlet), O-H protons (2H, broad singlets)	Based on the structure and known spectra of similar compounds[4][5][6]
¹³ C NMR	Aromatic carbons, benzylic carbon, N-methyl carbon	Distinct signals for each carbon environment[4]
Mass Spec (EI)	Molecular ion peak (M ⁺) at m/z ≈ 153, characteristic fragmentation pattern	Fragmentation would likely involve cleavage of the benzylic C-N bond

Potential Biological Activities and Signaling Pathways

The structural precursor, 2,4-dihydroxybenzaldehyde, and its derivatives are known to possess a range of biological activities, including antioxidant, antimicrobial, anti-inflammatory, and anticancer properties.[7][8][9] It is plausible that 2,4-Dihydroxy-N-methylbenzylamine could exhibit similar biological effects.

Anti-Inflammatory Activity and the NF-κB Pathway

2,4-Dihydroxybenzaldehyde has been shown to exert anti-inflammatory effects by inhibiting the nuclear factor-kappa B (NF-κB) signaling pathway.[9] NF-κB is a key transcription factor that regulates the expression of pro-inflammatory genes. By inhibiting this pathway, the production of inflammatory mediators is reduced.



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Caption: Hypothesized inhibition of the NF- κ B signaling pathway by 2,4-Dihydroxy-N-methylbenzylamine.

Antioxidant and Antimicrobial Potential

The presence of phenolic hydroxyl groups in 2,4-Dihydroxy-N-methylbenzylamine suggests it may possess antioxidant properties by scavenging free radicals.[9] Furthermore, many phenolic compounds and their amine derivatives exhibit antimicrobial activity against a range of pathogens.[10]

Conclusion

2,4-Dihydroxy-N-methylbenzylamine is a molecule with a well-defined chemical structure that can be synthesized through established methods like reductive amination. While direct experimental data on this specific compound is limited, its structural similarity to other biologically active molecules, particularly 2,4-dihydroxybenzaldehyde derivatives, suggests it may be a promising candidate for further investigation in drug discovery and development, especially in the areas of anti-inflammatory, antioxidant, and antimicrobial research.

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